

# Kelletinin A: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Kelletinin A*

Cat. No.: *B14081217*

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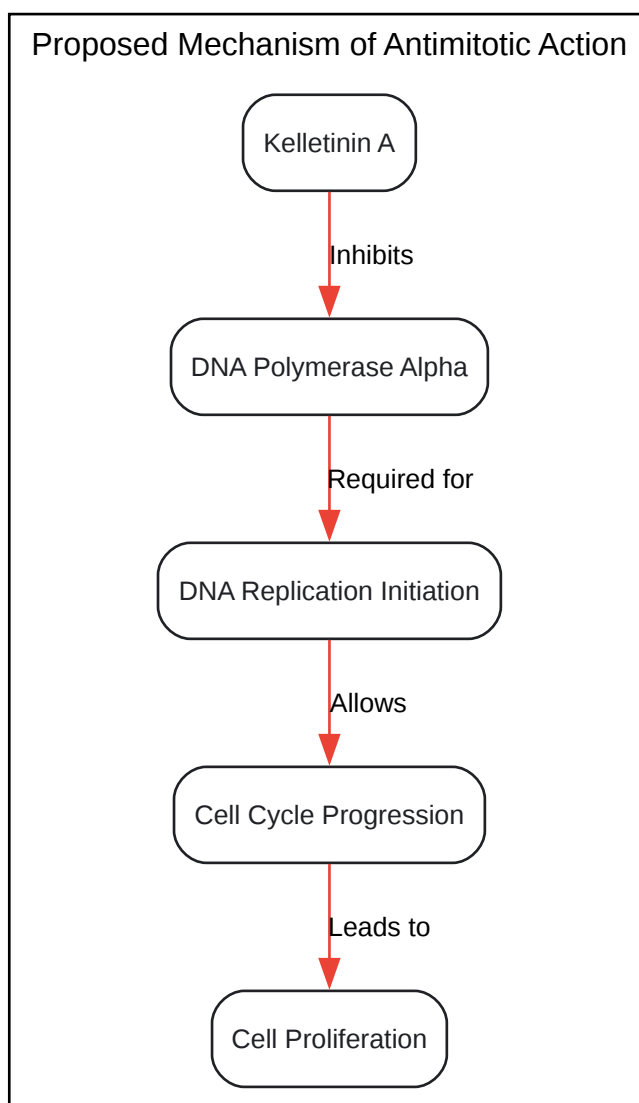
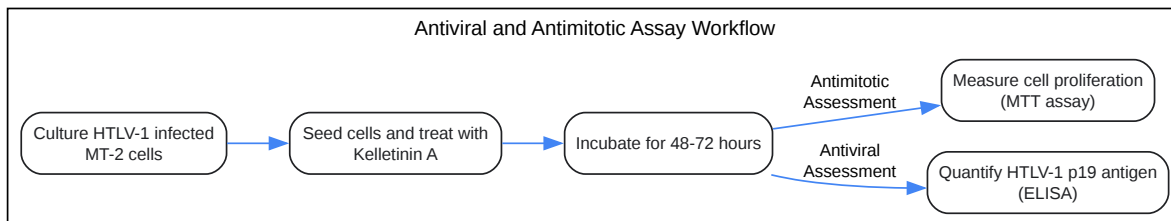
An In-depth Examination of the Chemical Structure, Physicochemical Properties, and Biological Activities of a Marine-Derived Antiviral and Antimitotic Agent

**Kelletinin A**, a natural product isolated from the marine gastropod *Buccinum corneum*, has garnered interest within the scientific community for its notable antiviral and antimitotic properties. This technical guide provides a comprehensive overview of **Kelletinin A**, focusing on its chemical structure, physicochemical characteristics, and biological activities, tailored for researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

**Kelletinin A** is chemically identified as ribityl-pentakis(p-hydroxybenzoate). Its structure consists of a central ribitol core, a five-carbon sugar alcohol, where each of the five hydroxyl groups is esterified with a p-hydroxybenzoic acid moiety.

A definitive 2D chemical structure diagram for **Kelletinin A** is presented below, derived from its systematic name.



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